

Application Notes and Protocols for Antitumor Agent-122 in Xenograft Models

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Compound of Interest		
Compound Name:	Antitumor agent-122	
Cat. No.:	B12373859	Get Quote

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Introduction

Antitumor agent-122 (also known as GIM-122) is a first-in-class, humanized immunoglobulin G1 (IgG1) kappa dual-functioning monoclonal antibody. Its primary mechanism of action involves targeting the programmed cell death protein 1 (PD-1), a critical immune checkpoint receptor. By blocking the interaction between PD-1 on T cells and its ligands (PD-L1 and PD-L2) on tumor cells, Antitumor agent-122 abrogates the suppression of T-cell activity, thereby restoring the immune system's ability to recognize and eliminate cancerous cells.

Furthermore, **Antitumor agent-122** is described as having a second, novel immune-activating function that further stimulates T cells to fight cancer.[1] This dual mechanism of action suggests that **Antitumor agent-122** may offer enhanced antitumor efficacy compared to conventional PD-1 inhibitors. Given its targeted action on the human immune system, preclinical evaluation of **Antitumor agent-122** in xenograft models necessitates the use of mice with a reconstituted human immune system, commonly referred to as humanized mice.

These application notes provide a comprehensive overview and detailed protocols for the in vivo assessment of **Antitumor agent-122** in human tumor xenograft models established in humanized mice.





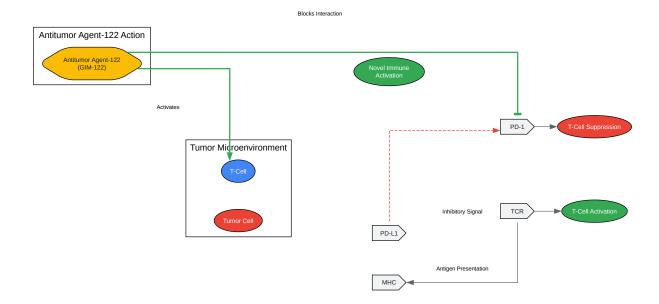
Mechanism of Action: Dual-Targeted Immune Activation

Antitumor agent-122's therapeutic strategy is centered on overcoming tumor-induced immune suppression. The agent's dual functionality is key to its potential potency:

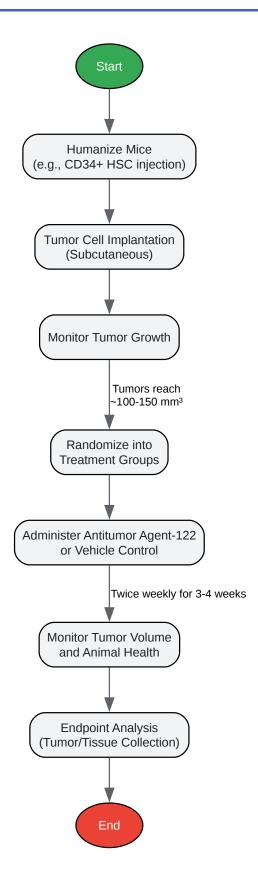
- PD-1 Blockade: Similar to other immune checkpoint inhibitors, **Antitumor agent-122** binds to the PD-1 receptor on activated T cells. This prevents tumor cells, which often overexpress PD-L1, from deactivating the T cells, thus enabling a sustained anti-tumor immune response.
- Novel Immune Cell Activation: Antitumor agent-122 possesses a unique capability to
 further activate immune cells, although the precise molecular interactions of this secondary
 function are not fully detailed in publicly available information.[1] This suggests an agonistic
 activity on a yet-unspecified co-stimulatory pathway or a unique modulation of the tumor
 microenvironment.

The following diagram illustrates the proposed signaling pathway and mechanism of action for **Antitumor agent-122**.









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References

- 1. PD-1/LAG-3 bispecific antibody potentiates T cell activation and increases antitumor efficacy PMC [pmc.ncbi.nlm.nih.gov]
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